

Potential off-target effects of MRS4719

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Compound of Interest

Compound Name: MRS4719
Cat. No.: B12398848

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MRS4719 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **MRS4719**, a potent and selective P2X4 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **MRS4719**?

MRS4719 is a potent antagonist of the human P2X4 receptor, with a reported IC50 value of 0.503 μM .^[1] It is often used in research to investigate the role of the P2X4 receptor in various physiological and pathological processes, particularly in the context of neuroinflammation and ischemic stroke.^[1]

Q2: What is the known selectivity profile of **MRS4719**?

MRS4719 has been shown to be selective for the human P2X4 receptor over other human P2X receptor subtypes. Specifically, it has demonstrated selectivity against hP2X1R, hP2X2/3R, and hP2X3R.^[1]

Q3: Is there a comprehensive off-target screening profile available for **MRS4719**?

Currently, a comprehensive off-target screening profile for **MRS4719** against a broad panel of unrelated receptors, enzymes, and ion channels is not publicly available. The primary literature focuses on its selectivity within the P2X receptor family.[1] Researchers should exercise caution and consider performing their own off-target assessments depending on the experimental context and sensitivity of their model system.

Q4: Are there any known off-target effects for the chemical class of P2X4 receptor antagonists?

While specific off-target data for **MRS4719** is limited, the development of other P2X4 receptor antagonists has highlighted some potential off-target considerations. For example, some P2X4 inhibitors have been profiled for their effects on cytochrome P450 (CYP) enzymes to assess potential drug-drug interactions.[2] It is good practice to consider potential interactions with CYP enzymes, especially when planning in vivo studies.

Q5: What are the potential functional consequences of P2X4 receptor antagonism?

Antagonism of the P2X4 receptor can lead to various cellular and physiological effects. The P2X4 receptor is an ATP-gated ion channel, and its inhibition will block the influx of cations like Ca^{2+} and Na^{+} upon ATP binding.[3] This can modulate inflammatory responses, particularly in immune cells like microglia and macrophages where P2X4 is highly expressed.[4] In the central nervous system, P2X4 antagonism has been associated with neuroprotective effects.[1]

Troubleshooting Guide

| Issue | Potential Cause | Recommended Action |
|---|---|--|
| Unexpected or inconsistent results in cell-based assays. | Cell line variability: P2X4 receptor expression levels can vary between cell lines and passages. | <ul style="list-style-type: none"> - Confirm P2X4 receptor expression in your specific cell line using techniques like qPCR, Western blot, or flow cytometry. - Use a stable cell line with consistent P2X4 expression. |
| Compound solubility: MRS4719 may have limited aqueous solubility. | <ul style="list-style-type: none"> - Prepare stock solutions in an appropriate organic solvent (e.g., DMSO) and ensure final solvent concentration is low and consistent across all experimental conditions. - Visually inspect for any precipitation in your final assay medium. | |
| Off-target effects: In sensitive systems, even minor off-target activity could influence results. | <ul style="list-style-type: none"> - If unexpected phenotypes are observed, consider validating key results with a structurally unrelated P2X4 antagonist. - Perform control experiments to rule out non-specific effects of the compound or vehicle. | |
| Lack of efficacy in in vivo models. | Pharmacokinetic properties: Poor absorption, rapid metabolism, or inability to cross the blood-brain barrier (for CNS targets) can limit efficacy. | <ul style="list-style-type: none"> - Review available pharmacokinetic data for MRS4719 or related compounds. - Consider alternative routes of administration or formulation strategies to improve exposure. - Measure compound levels in plasma and target tissue to confirm adequate exposure. |

| | | |
|--|--|---|
| Species differences in P2X4 receptor pharmacology: The potency of P2X4 antagonists can differ between species. | - Confirm the potency of MRS4719 on the P2X4 receptor of the species used in your model system (e.g., mouse, rat).[5] | |
| Observed toxicity or adverse effects. | On-target toxicity: High levels of P2X4 receptor blockade may lead to unintended physiological consequences. | - Perform a dose-response study to identify a therapeutic window with minimal toxicity.- Monitor for potential on-target related adverse effects based on the known physiological roles of the P2X4 receptor. |
| Off-target toxicity: The compound may be interacting with other targets, leading to toxicity. | - If toxicity is observed at concentrations where the compound is expected to be selective, consider a broader off-target screening to identify potential liabilities. | |

Quantitative Data Summary

Table 1: In Vitro Potency and Selectivity of **MRS4719**

| Target | IC50 (µM) | Assay Type | Species | Reference |
|----------|-----------|---------------|---------|-----------|
| hP2X4R | 0.503 | Not specified | Human | [1] |
| hP2X1R | > 30 | Not specified | Human | [1] |
| hP2X2/3R | > 30 | Not specified | Human | [1] |
| hP2X3R | > 30 | Not specified | Human | [1] |

Experimental Protocols

Protocol 1: General Guideline for In Vitro Cell-Based Assays

- Cell Culture: Culture cells expressing the P2X4 receptor in appropriate media and conditions.
- Compound Preparation: Prepare a stock solution of **MRS4719** in a suitable solvent (e.g., 10 mM in DMSO). Make serial dilutions to achieve the desired final concentrations. The final solvent concentration in the assay should be kept low (e.g., <0.1%) and be consistent across all wells.
- Assay Procedure (Example: Calcium Flux Assay):
 - Plate cells in a 96-well or 384-well plate.
 - Load cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
 - Pre-incubate the cells with varying concentrations of **MRS4719** or vehicle control for a specified period.
 - Stimulate the cells with an EC80 concentration of ATP.
 - Measure the change in fluorescence using a plate reader.
- Data Analysis: Calculate the percent inhibition of the ATP-induced response for each concentration of **MRS4719**. Fit the data to a four-parameter logistic equation to determine the IC50 value.

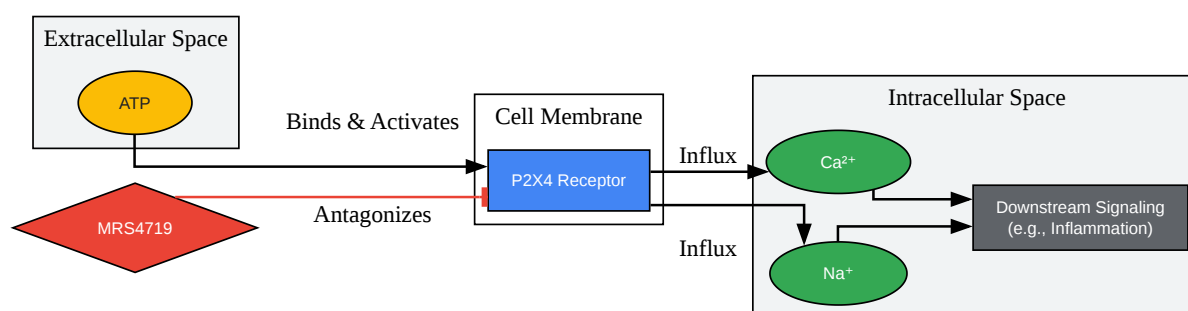
Protocol 2: General Workflow for Investigating Potential Off-Target Effects

If off-target effects are suspected, a tiered approach is recommended:

- Literature Review: Conduct a thorough search for any reported off-target activities of **MRS4719** or structurally similar compounds.
- In Silico Profiling: Use computational tools and databases to predict potential off-target interactions based on the chemical structure of **MRS4719**.
- In Vitro Screening:

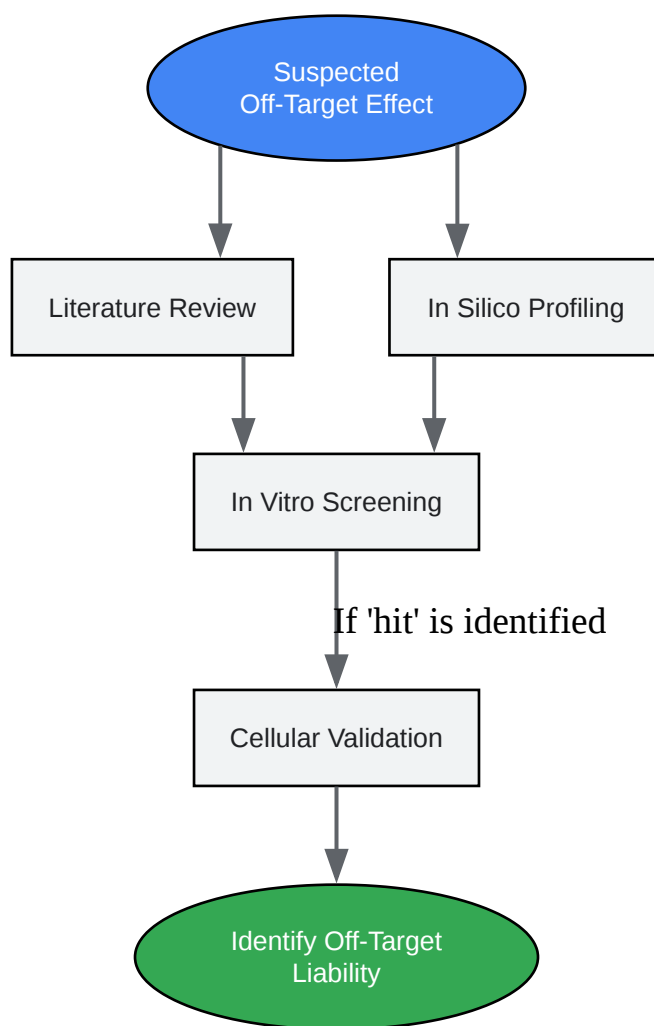
- Tier 1 (Broad Screening): Screen **MRS4719** at a single high concentration (e.g., 10 μM) against a broad panel of receptors, enzymes, and ion channels (e.g., a safety pharmacology panel).
- Tier 2 (Confirmation and Potency): For any "hits" identified in Tier 1, perform concentration-response curves to determine the potency (IC_{50} or K_i) of **MRS4719** at these off-targets.
- Cellular Validation: If a significant off-target interaction is identified, design cell-based assays to confirm the functional consequence of this interaction in a relevant cell type.

Visualizations



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Caption: P2X4 Receptor Signaling and Point of Intervention for **MRS4719**.



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Caption: Recommended Workflow for Investigating Potential Off-Target Effects.

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